

An In-Depth Technical Guide to 2,5-Dimethoxybenzyl Chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Dimethoxybenzyl chloride

Cat. No.: B189422

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,5-Dimethoxybenzyl chloride** (CAS No: 3840-27-5), a key reagent in organic synthesis and a building block for various molecules in drug discovery. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and relevant safety and handling information.

Chemical and Physical Properties

2,5-Dimethoxybenzyl chloride is a substituted aromatic compound with the chemical formula $C_9H_{11}ClO_2$.^{[1][2][3]} Its fundamental properties are summarized in the table below for easy reference.

Property	Value
CAS Number	3840-27-5
Molecular Formula	C9H11ClO2
Molecular Weight	186.64 g/mol [1][2][3]
Synonyms	2-(chloromethyl)-1,4-dimethoxybenzene[4]
Purity	Typically ≥95%[1][5]
Appearance	Off-white solid
Melting Point	40-42 °C

Safety and Hazard Information

2,5-Dimethoxybenzyl chloride is classified as a hazardous substance and requires careful handling.[4] The GHS hazard classifications are provided below, highlighting the primary risks associated with this compound.

Hazard Class	GHS Classification
Skin Corrosion/Irritation	H315: Causes skin irritation[4][6]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[4][6]
Respiratory Sensitization	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[4][6]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation[4][6]

Precautionary Measures: When handling this compound, it is crucial to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[7] Work should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or vapors.[7]

Experimental Protocols

3.1. Synthesis of 2,5-Dimethoxybenzyl Chloride

A common method for the synthesis of **2,5-Dimethoxybenzyl chloride** involves the reaction of 2,5-dimethoxybenzyl alcohol with thionyl chloride.^[8]

Materials:

- 2,5-dimethoxybenzyl alcohol (150 g)
- Thionyl chloride (108 g)
- 2,4,6-Collidine (108 g)
- Methylene chloride (750 ml)
- 2 N Hydrochloric acid
- Water
- Magnesium sulfate (MgSO₄)

Procedure:

- A mixture of 2,5-dimethoxybenzyl alcohol (150 g), 2,4,6-collidine (108 g), and methylene chloride (750 ml) is stirred at room temperature.^[8]
- Thionyl chloride (108 g) is added slowly to the stirred mixture over a period of 1 hour. The reaction is noted to be slightly exothermic.^[8]
- After the addition is complete, the mixture is stirred for an additional 30 minutes.^[8]
- The reaction mixture is then washed with 2 N hydrochloric acid and subsequently with water.^[8]
- The organic layer is dried over magnesium sulfate (MgSO₄).^[8]
- The solvent is removed by evaporation, yielding a residue of **2,5-dimethoxybenzyl chloride** which crystallizes upon standing (127 g).^[8]

3.2. Purification and Analysis

For many applications, the crude product from the synthesis can be used directly. However, for more sensitive applications, purification by silica gel column chromatography may be required.

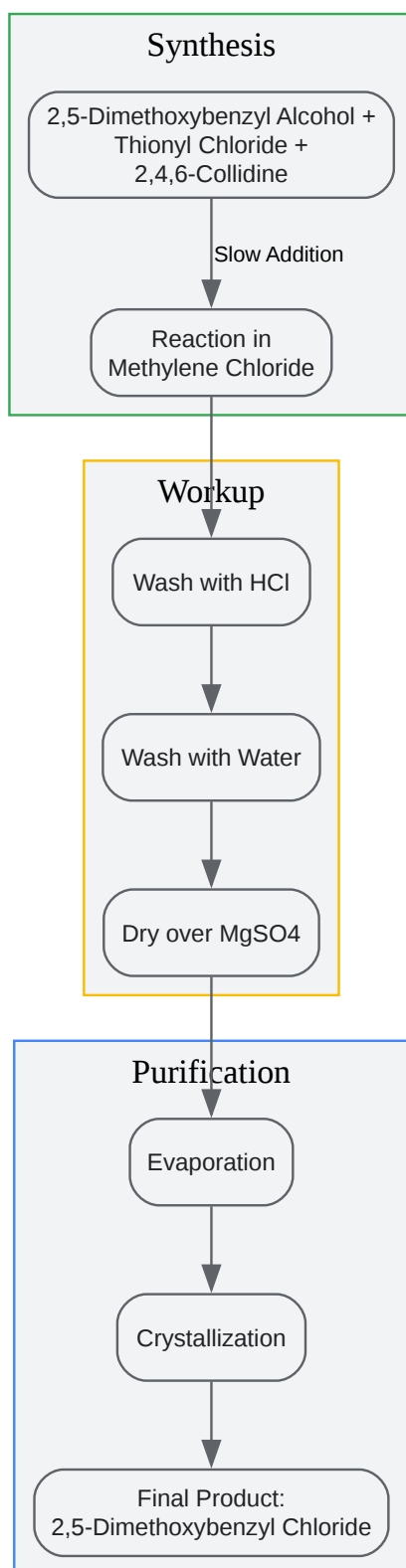
Analytical Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the structure and purity of the final product.
- Gas Chromatography (GC): GC analysis can be employed to determine the purity of the compound and to detect any residual starting materials or byproducts.

Visualized Workflows and Pathways

4.1. Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **2,5-Dimethoxybenzyl chloride**.



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for **2,5-Dimethoxybenzyl chloride**.

4.2. Logical Relationship in Synthesis

This diagram shows the logical progression from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Logical flow of the synthesis of **2,5-Dimethoxybenzyl chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 2,5-Dimethoxybenzyl chloride | 3840-27-5 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 2,5-Dimethoxybenzyl chloride | C₉H₁₁ClO₂ | CID 291194 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3840-27-5 Cas No. | 2,5-Dimethoxybenzyl chloride | Apollo [store.apolloscientific.co.uk]
- 6. Edit chemical label 2,5-Dimethoxybenzyl chloride | chemical-label.com [chemical-label.com]
- 7. fishersci.com [fishersci.com]
- 8. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,5-Dimethoxybenzyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189422#2-5-dimethoxybenzyl-chloride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com